

Technical Safety Guide for 2-Chloropyridine-4-carbonyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl chloride

Cat. No.: B1334659

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information, handling procedures, and emergency protocols for **2-Chloropyridine-4-carbonyl chloride** (CAS No. 65287-34-5). The information is compiled from various safety data sheets and is intended for use by trained professionals in a laboratory or drug development setting.

Chemical Identification and Physical Properties

2-Chloropyridine-4-carbonyl chloride, also known as 2-Chloroisonicotinoyl chloride, is a reactive organic compound used as an intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C6H3Cl2NO	[3][4]
Molecular Weight	176.00 g/mol	[3][4]
Appearance	Colorless to yellow liquid	[2]
Boiling Point	144-148 °C at 10 mmHg	[3]
Density	1.418 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.566	[3]
Flash Point	> 110 °C (> 230 °F)	[3]
Reactivity	Reacts violently with water. Moisture sensitive.	[5]

Hazard Identification and Classification

This compound is classified as highly hazardous. It is corrosive and toxic if swallowed. It reacts violently with water, releasing toxic gas.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
---	---	EUH014: Reacts violently with water
---	---	EUH029: Contact with water liberates toxic gas

Source:[3][5]

Signal Word: Danger[3][5]

Toxicological Information

Specific quantitative toxicological data, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for **2-Chloropyridine-4-carbonyl chloride** (CAS 65287-34-5), are not readily available in the reviewed public safety literature. The classification of "Acute Toxicity, Oral, Category 3" indicates a high degree of oral toxicity.^[3] The primary toxic effects are related to its corrosive nature.^[6]

Experimental Protocol: Safe Handling of a Water-Reactive Acid Chloride

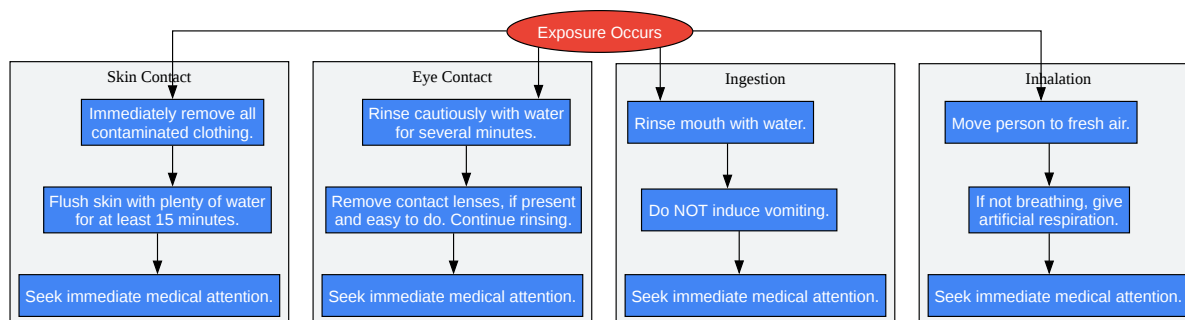
As specific experimental protocols for this compound are not available, this section provides a general procedure for safely handling water-reactive acid chlorides in a laboratory setting. This protocol should be adapted to specific experimental conditions and performed by trained personnel.

Caption: Workflow for the safe handling of **2-Chloropyridine-4-carbonyl chloride**.

Emergency Procedures

First Aid Measures

Immediate medical attention is required in case of exposure.



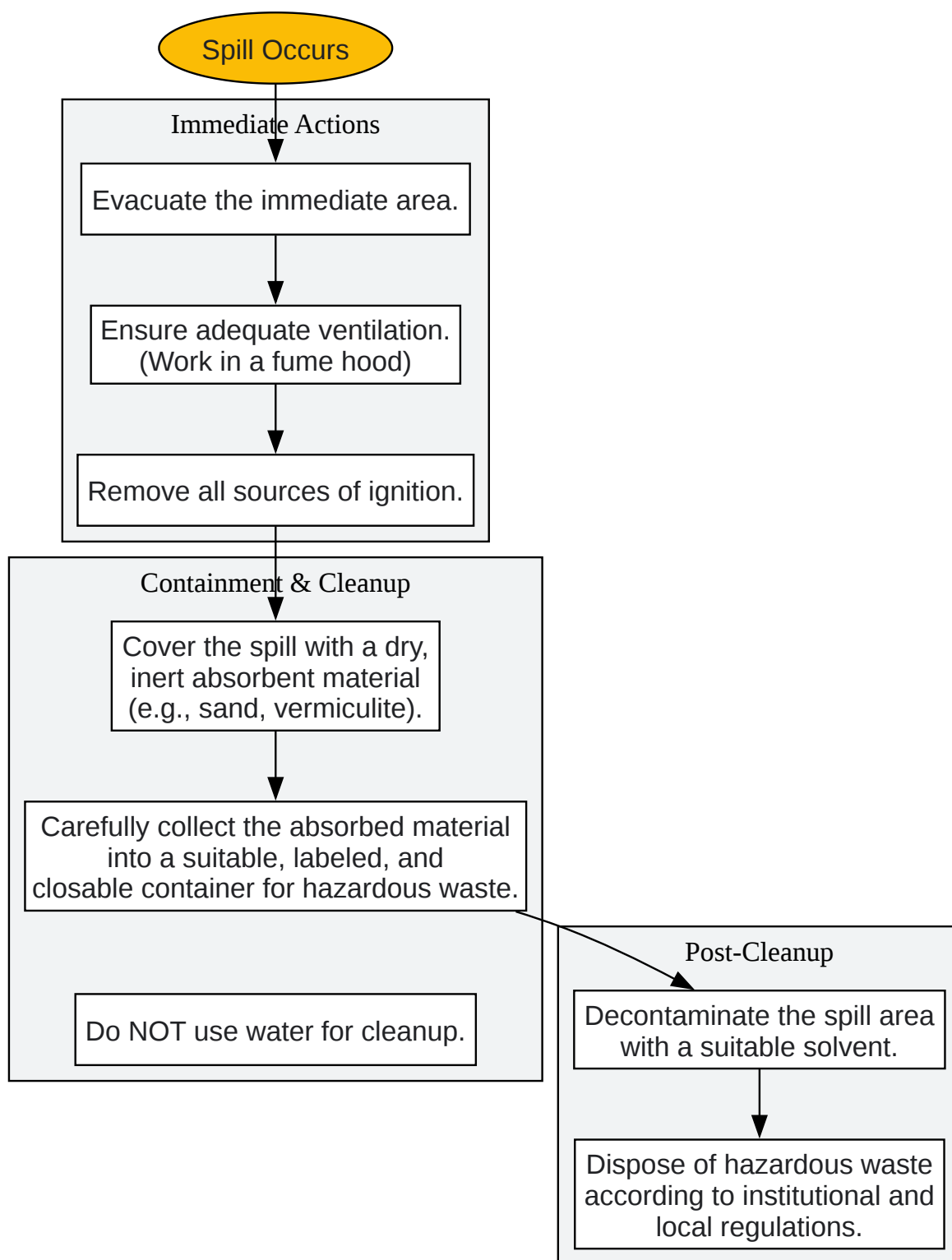
[Click to download full resolution via product page](#)

Caption: First aid procedures for exposure to **2-Chloropyridine-4-carbonyl chloride**.

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do NOT use water.
- Specific Hazards: The substance reacts violently with water.[5] In case of fire, poisonous gases such as hydrogen chloride, nitrogen oxides, and carbon monoxide may be produced.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a spill of **2-Chloropyridine-4-carbonyl chloride**.

Handling and Storage

- **Handling:** Handle only in a well-ventilated area, preferably in a chemical fume hood.^[5] Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists. Handle under an inert atmosphere (e.g., nitrogen or argon).^[5]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.^[5] Keep away from water and moisture. Store under an inert atmosphere.^[5]

Exposure Controls and Personal Protection

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety goggles and a face shield.	^[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), flame-retardant lab coat, and closed-toe shoes.	^[3]
Respiratory Protection	Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if working outside a fume hood or if ventilation is inadequate.	^[3]

Source:^[3]

Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions (cool, dry, inert atmosphere). Moisture sensitive.^[5]
- **Incompatible Materials:** Water, strong acids, bases, and amines.^[5]

- Hazardous Decomposition Products: Upon combustion or contact with water, may produce hydrogen chloride gas, nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[5]

This guide is intended as a summary of safety information. Always refer to the most current and complete Safety Data Sheet (SDS) from the supplier before handling this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloropyridine-4-carbonyl chloride CAS#: 65287-34-5 [m.chemicalbook.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. 2-Chloropyridine-4-carbonyl chloride 97 65287-34-5 [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Technical Safety Guide for 2-Chloropyridine-4-carbonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334659#2-chloropyridine-4-carbonyl-chloride-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com